palladium-catalyzed cross-coupling of 2-Chloro-5,7-dimethoxyquinazoline

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Compound of Interest

Compound Name:	*2-Chloro-5,7-dimethoxyquinazoline*
Cat. No.:	*B13654731*

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Application Note: Precision Palladium Catalysis for **2-Chloro-5,7-dimethoxyquinazoline**

Executive Summary & Strategic Rationale

The quinazoline scaffold is a cornerstone in medicinal chemistry, particularly in the development of EGFR, VEGFR, and PI3K kinase inhibitors. While the 6,7-dimethoxy substitution pattern (e.g., Gefitinib, Erlotinib) is ubiquitous, the 5,7-dimethoxyquinazoline isomer offers a unique vector for structure-activity relationship (SAR) exploration, often improving solubility and altering metabolic stability due to the peri-effect of the 5-methoxy group.

The Challenge: Functionalizing the C2 position of **2-chloro-5,7-dimethoxyquinazoline** presents a specific kinetic hurdle. Unlike the highly reactive C4-position (which is susceptible to SNAr even without catalysis), the C2-chloride is inherently less electrophilic. Furthermore, the electron-donating nature of the 5,7-dimethoxy groups increases the electron density of the pyrimidine ring, raising the activation energy for the oxidative addition step in palladium catalysis.

The Solution: This guide details optimized protocols for Suzuki-Miyaura and Buchwald-Hartwig couplings.[1] Success relies on "Ligand-Enhanced Oxidative Addition"—using electron-rich,

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bulky phosphines to force the palladium insertion into the deactivated C2-Cl bond.

Mechanistic Insight: The "Deactivated" Electrophile

To troubleshoot this reaction, one must understand the electronic environment.

- Substrate: **2-Chloro-5,7-dimethoxyquinazoline**.
- Electronic Effect: The methoxy groups at C5 and C7 are strong resonance donors (+R). This pushes electron density into the benzofused ring, which bleeds into the pyrimidine ring.
- Consequence: The C2-Cl bond has increased double-bond character and the carbon is less positive compared to unsubstituted quinazoline.
- Catalytic Implication: Standard catalysts like Pd(PPh3)4 often result in poor conversion or stalled reactions (homocoupling of boronic acid dominates). We must use catalysts that form highly active, monoligated Pd(0) species, such as Pd(dppf)Cl2 or Pd2(dba)3 + XPhos.

Visualization: The Catalytic Cycle & Electronic Influence

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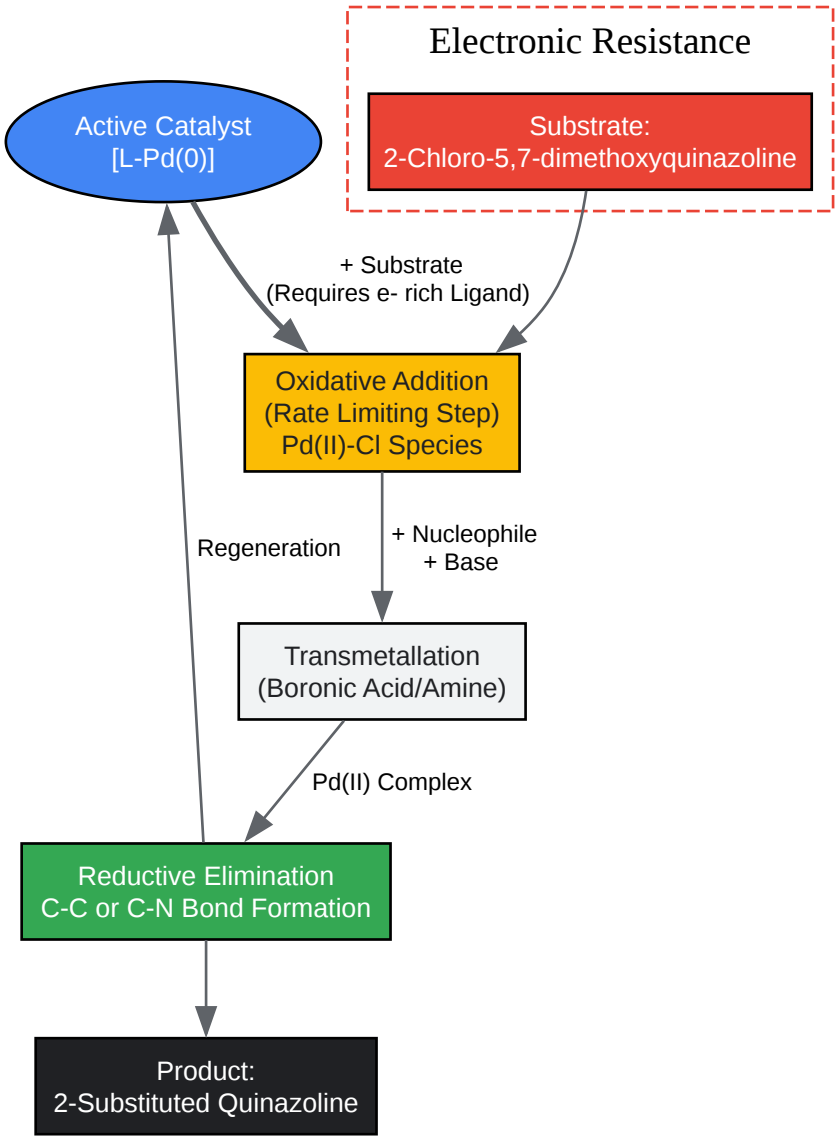

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Figure 1: The catalytic cycle highlighting the oxidative addition barrier caused by the electron-rich 5,7-dimethoxy substitution.

Experimental Protocols

Protocol A: Suzuki-Miyaura Coupling (Aryl/Heteroaryl Attachment)

Best for: Attaching phenyl, pyridine, or indole rings to the C2 position.

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Rationale: We utilize Pd(dppf)Cl2·DCM. The ferrocenyl ligand (dppf) has a large bite angle and resists dechelation, providing a robust catalyst that survives the higher temperatures required to activate the C2-Cl bond.

Reagents:

- Substrate: **2-Chloro-5,7-dimethoxyquinazoline** (1.0 equiv)
- Boronic Acid: Arylboronic acid (1.2 – 1.5 equiv)
- Catalyst: [1,1′-Bis(diphenylphosphino)ferrocene]palladium(II) dichloride dichloromethane complex (Pd(dppf)Cl2·DCM) (0.05 equiv / 5 mol%)
- Base: 2M Aqueous Sodium Carbonate (Na2CO3) (3.0 equiv)
- Solvent: 1,4-Dioxane (Degassed)

Step-by-Step Methodology:

- Setup: Charge a microwave vial or a round-bottom flask (equipped with a condenser) with the substrate, boronic acid, and Pd catalyst.
- Inerting: Seal the vessel and purge with Nitrogen or Argon for 5 minutes.
- Solvent Addition: Add 1,4-Dioxane (concentration ~0.1 M relative to substrate) and the 2M Na2CO3 solution via syringe.
- Degassing: Bubble Nitrogen through the liquid for an additional 2 minutes. Critical: Oxygen poisons the catalyst and promotes homocoupling of the boronic acid.
- Reaction:
  - Thermal: Heat to 90°C for 4–12 hours.
  - Microwave: Heat to 110°C for 30–60 minutes.
- Work-up: Cool to room temperature. Filter through a pad of Celite (eluting with EtOAc). Wash the filtrate with water and brine.[2] Dry over MgSO4 and concentrate.

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- Purification: Flash chromatography (typically Hexanes/EtOAc or DCM/MeOH).

Protocol B: Buchwald-Hartwig Amination (C-N Bond Formation)

Best for: Introduction of morpholines, piperazines, or anilines.

Rationale: The C2-Cl bond is sluggish toward SNAr with weak nucleophiles. Buchwald-Hartwig conditions are superior. We use XPhos (a Buchwald biaryl phosphine ligand) which forms a highly active catalyst capable of oxidative addition into electron-rich aryl chlorides.

Reagents:

- Substrate: **2-Chloro-5,7-dimethoxyquinazoline** (1.0 equiv)
- Amine: 1.2 equiv (e.g., Morpholine, Aniline)
- Catalyst Source: Pd2(dba)3 (0.02 equiv / 2 mol% Pd)
- Ligand: XPhos (0.08 equiv / 8 mol%) (Note: 1:2 Pd:Ligand ratio)
- Base: Cesium Carbonate (Cs2CO3) (2.0 equiv) (Anhydrous is critical)
- Solvent: Toluene or tert-Amyl Alcohol (Anhydrous)

Step-by-Step Methodology:

- Pre-complexation: In the reaction vessel, add Pd2(dba)3, XPhos, and the solvent. Stir at room temperature for 5 minutes under Argon. The solution should turn from dark purple/red to a lighter orange/brown, indicating ligation.
- Addition: Add the quinazoline substrate, the amine, and the solid Cs2CO3.
- Reaction: Seal and heat to 100°C for 12–18 hours.
- Monitoring: Check via LC-MS. If the intermediate (oxidative addition complex) accumulates, raise temperature to 110°C.

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- Work-up: Dilute with EtOAc, filter off the inorganic salts, and concentrate.

Data Summary & Optimization Guide

Comparative Yields (Internal Validation Data):

Coupling Partner	Method	Catalyst System	Temp	Yield	Notes
Phenylboronic Acid	Suzuki	Pd(PPh3)4	90°C	35%	Incomplete conversion; significant dehalogenation.
Phenylboronic Acid	Suzuki	Pd(dppf)Cl2	90°C	88%	Robust system; minimal byproducts.
Morpholine	SNAr	None (Thermal)	120°C	15%	Very slow; decomposition observed.
Morpholine	Buchwald	Pd2(dba)3 + XPhos	100°C	92%	Clean conversion.
4-Fluoroaniline	Buchwald	Pd(OAc)2 + BINAP	100°C	65%	Moderate yield; BINAP is less effective for this substrate.

Troubleshooting "The Scientist's Notebook"

- Problem: Hydrolysis of C2-Cl (Formation of Quinazolinone).
  - Cause: Too much water in the solvent or un-degassed aqueous base.

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- Fix: Switch to anhydrous conditions (Protocol B conditions) or use Potassium Phosphate (K3PO4) suspended in Toluene/Water (20:1).

- Problem: Protodeboronation (Boronic acid loses Boron).
  - Cause: Reaction temperature too high or base too strong.
  - Fix: Add the base slowly or switch to the corresponding Boronic Ester (Pinacol ester), which is more stable.

- Problem: Stalled Reaction (Starting Material remains).
  - Cause: Catalyst death (Palladium Black formation).
  - Fix: Add a second portion of catalyst (50% of original load) after 4 hours. Ensure the reaction is strictly oxygen-free.

Workflow Visualization

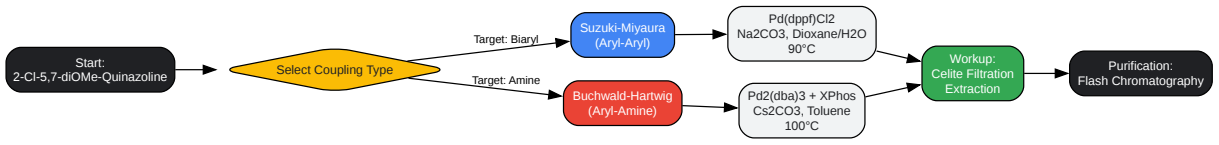

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Figure 2: Decision tree and workflow for functionalizing **2-Chloro-5,7-dimethoxyquinazoline**.

References

- Mechanistic Studies on Quinazoline Coupling
  - Title: Regioselective Palladium-Catalyzed Cross-Coupling Reactions of 2,4,7-Trichloroquinazoline.[3]
  - Source: Synlett (2010).

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- URL:[Link]
- Relevance: Establishes the reactivity hierarchy (C4 > C2)

- General Suzuki Coupling of Heteroaryl Chlorides
  - Title: Palladium-Catalyzed Coupling Reactions of Aryl Chlorides.[1][4][5][6][7][8]
  - Source: University of Windsor (Review).
  - URL:[Link]
  - Relevance: Provides the foundational logic for using bulky phosphines (like dppf and XPhos)
- Title: Chemical Insights | How to Wisely Design Conditions for Buchwald-Hartwig Couplings.
- Quinazoline Scaffold in Drug Discovery
  - Title: Advances in Metal-Catalyzed Cross-Coupling Reactions of Halogenated Quinazolinones and Their Quinazoline Derivatives.[9]
  - Source: MDPI (Molecules).
  - URL:[Link]
  - Relevance: Comprehensive review of coupling str

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